

Comprehensive Safety Protocol for Handling Diisodecyl Adipate

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Compound of Interest

Compound Name: Diisodecyl adipate

Cat. No.: B167166

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For Immediate Reference: Essential Safety and Handling Information for **Diisodecyl Adipate**

This guide provides crucial safety and logistical information for laboratory professionals handling **Diisodecyl adipate**. Adherence to these procedures is vital for ensuring personal safety and proper disposal. While some safety data sheets (SDS) classify **Diisodecyl adipate** as a non-hazardous substance, others categorize it as an irritant, necessitating careful handling to minimize exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **Diisodecyl adipate**.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety glasses with side shields or chemical safety goggles.	In situations with a potential for splashing, a face shield should be worn in addition to goggles. [5][6] An eyewash station should be readily accessible. [4]
Skin	Impervious gloves (e.g., nitrile rubber, neoprene, or butyl rubber) and protective clothing.	While some sources state skin protection is not required, it is good practice to wear gloves to avoid potential irritation.[1] [4] Protective clothing or a lab coat is recommended.
Respiratory	Not generally required under normal conditions with adequate ventilation.	A NIOSH-approved respirator should be used if aerosols are generated or if irritation is experienced.[1][4]

Quantitative Safety Data

The following table outlines key quantitative data for **Diisodecyl adipate**, critical for safe handling and storage.

Parameter	Value	Source
CAS Number	27178-16-1	[1][7]
Molecular Formula	C ₂₆ H ₅₀ O ₄	[4]
Molecular Weight	426 g/mol	[4]
Flash Point	221 °C (430 °F) - 226 °C (439 °F)	[4][8]
Oral LD50 (Rat)	> 5000 mg/kg - 20,500 mg/kg	[1][9]

Standard Operating Procedure for Diisodecyl Adipate

This section details the step-by-step procedures for the safe handling, storage, and disposal of **Diisodecyl adipate**.

Handling and Storage

- **Engineering Controls:** Handle **Diisodecyl adipate** in a well-ventilated area.^[2]^[8] Use a local exhaust ventilation system if there is a potential for aerosol generation.^[3]
- **Safe Handling Practices:** Avoid contact with skin and eyes.^[3] Wash hands thoroughly after handling.^[1] Avoid breathing vapors or aerosols.^[1]
- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^[1]^[2] Keep away from strong oxidizing agents and sources of heat or ignition, as it can form explosive mixtures with air upon intense heating.^[1]^[4]

Accidental Release Measures

- **Spill Containment:** For spills, immediately evacuate the area.^[1] Wear appropriate PPE, including respiratory protection if aerosols are present.^[4]
- **Clean-up:** Cover drains to prevent entry into the sewer system.^[1] Absorb the spill with an inert, non-combustible material (e.g., sand, earth, Chemizorb®).^[1]
- **Disposal of Spill Debris:** Collect the absorbed material and place it in a suitable, labeled container for disposal.^[2] Clean the affected area thoroughly.^[1]

First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[4][10]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water.[4] If skin irritation occurs, get medical advice.[3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell. [1][4]

Disposal Plan

- Waste Characterization: **Diisodecyl adipate** is not classified as a hazardous waste under RCRA. However, state and local regulations may vary.
- Container Management: Leave the chemical in its original container.[1] Do not mix with other waste.[1] Handle uncleaned containers as you would the product itself.[1]
- Disposal Method: Dispose of the waste material in accordance with all applicable federal, state, and local environmental regulations.[1][3] This may involve sending it to a licensed waste disposal company.[3]

Process Flow Diagram

The following diagram illustrates the lifecycle of **Diisodecyl adipate** within a laboratory setting, from receipt to disposal.

Caption: Workflow for safe handling of **Diisodecyl adipate**.

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